



Application Notes and Protocols for Studying Mitophagy with MR-2088

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For Researchers, Scientists, and Drug Development Professionals

Introduction

MR-2088 is a potent and selective dual inhibitor of UNC-51-like kinase 1 (ULK1) and ULK2, key serine/threonine kinases that act as central regulators of the autophagy initiation complex.[1] Mitophagy, the selective degradation of mitochondria by autophagy, is a critical cellular process for maintaining mitochondrial homeostasis. Dysfunctional mitophagy is implicated in a variety of human diseases, including neurodegenerative disorders and cancer. By inhibiting ULK1/2, MR-2088 serves as a powerful chemical probe to investigate the role of the canonical autophagy initiation machinery in mitophagy. These application notes provide a comprehensive overview of MR-2088, its mechanism of action in the context of mitophagy, and detailed protocols for its use in research settings.

Mechanism of Action

MR-2088 is a selective inhibitor of ULK1 and ULK2 with pEC50 values of 8.3 and 8.7, respectively.[1] ULK1 plays a direct role in mitophagy through the phosphorylation of several key proteins, including mitophagy receptors such as BNIP3 and FUNDC1. This phosphorylation is a critical step for the recruitment of the autophagic machinery to damaged or superfluous mitochondria.

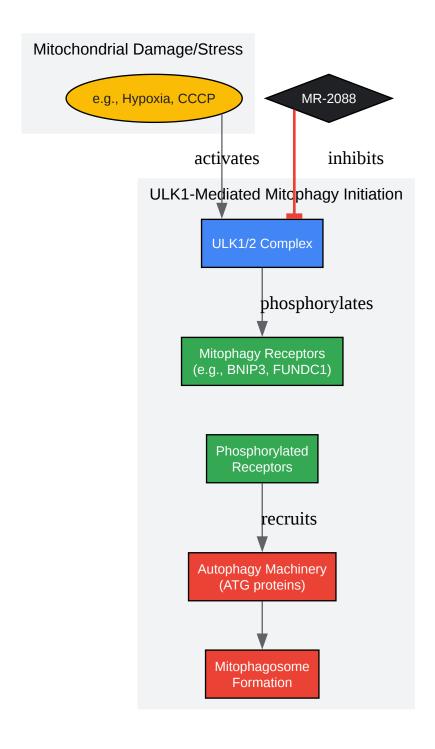
By inhibiting the kinase activity of ULK1 and ULK2, **MR-2088** is expected to block the initiation of mitophagy. This inhibition prevents the phosphorylation of mitophagy receptors and other



downstream autophagy-related (ATG) proteins, thereby suppressing the formation of the phagophore and subsequent engulfment of mitochondria. This makes **MR-2088** an invaluable tool for studying the upstream regulation of mitophagy and for dissecting the functional consequences of its inhibition.

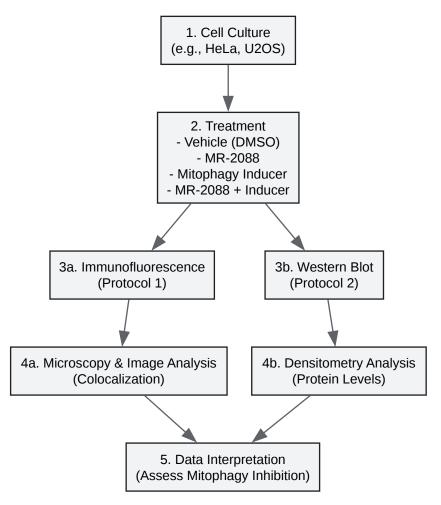
Signaling Pathway







General Workflow for Studying Mitophagy Inhibition



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References

- 1. medchemexpress.com [medchemexpress.com]
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